

Molecular weight and formula of 2'-Hydroxy-5'-(trifluoromethoxy)acetophenone

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Compound of Interest

Compound Name: 2'-Hydroxy-5'-(trifluoromethoxy)acetophenone

Cat. No.: B117303

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An In-depth Technical Guide to 2'-Hydroxy-5'-(trifluoromethoxy)acetophenone

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **2'-Hydroxy-5'-(trifluoromethoxy)acetophenone**, a valuable intermediate in the fields of pharmaceutical and agrochemical research. This document is intended for researchers, scientists, and professionals in drug development and organic synthesis.

Core Compound Data

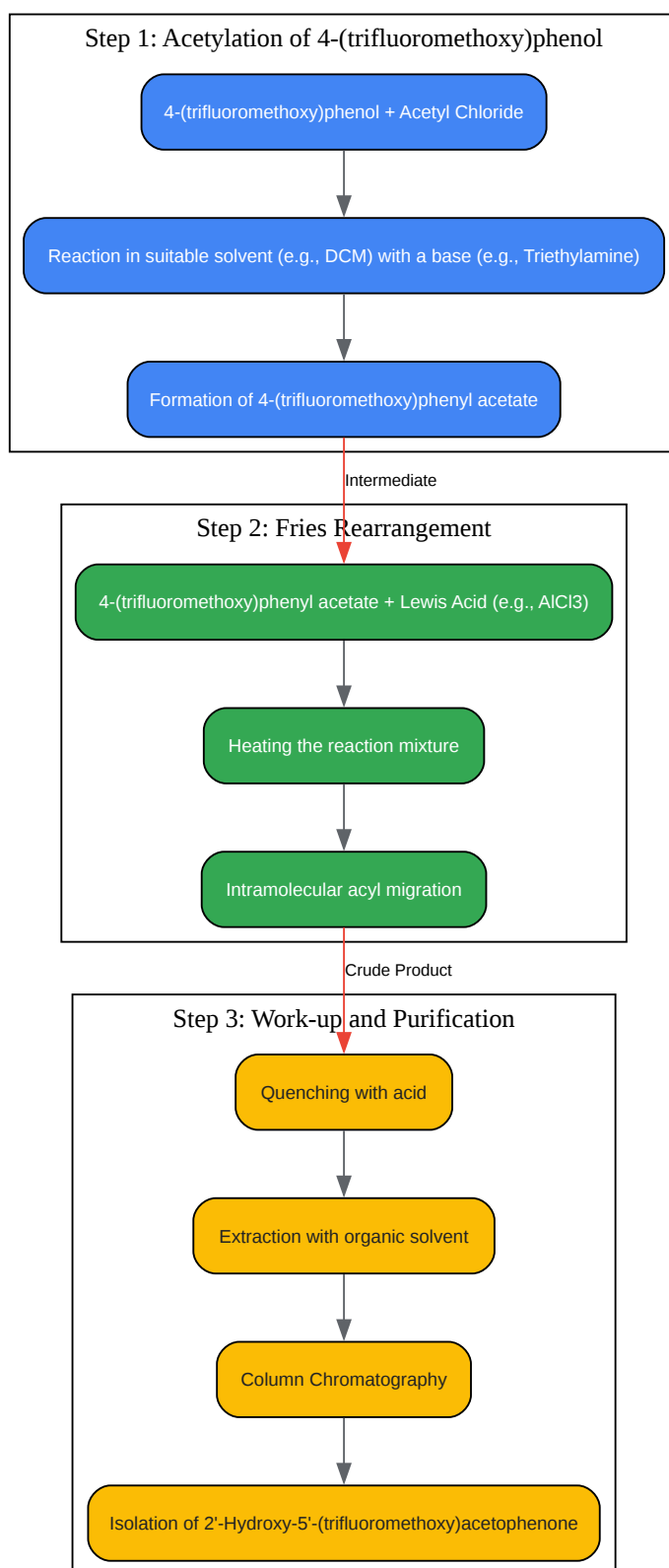
2'-Hydroxy-5'-(trifluoromethoxy)acetophenone is an aromatic ketone characterized by the presence of a hydroxyl, an acetyl, and a trifluoromethoxy group attached to the benzene ring. These functional groups contribute to its unique chemical reactivity and potential biological activity.

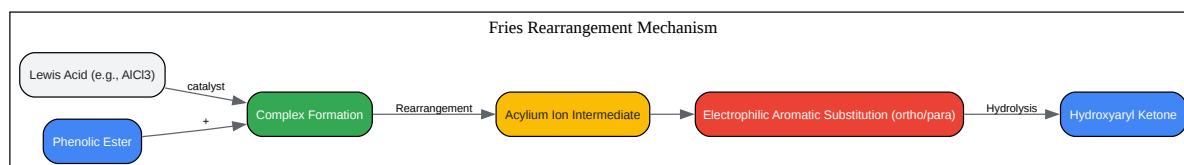
Property	Value	Reference
Molecular Formula	C9H7F3O3	[1]
Molecular Weight	220.15 g/mol	[1]
CAS Number	146575-64-6	
Melting Point	30 °C	
SMILES	CC(=O)c1cc(OC(F)(F)F)ccc1O	
InChIKey	FYWYHQOZXGAPSF- UHFFFAOYSA-N	

Synthesis Protocol: Fries Rearrangement

The synthesis of **2'-Hydroxy-5'-(trifluoromethoxy)acetophenone** can be achieved via the Fries rearrangement of 4-(trifluoromethoxy)phenyl acetate. This reaction involves the Lewis acid-catalyzed intramolecular acyl migration from the phenolic ester to the aromatic ring, yielding ortho- and para-hydroxyaryl ketones.[2] The ortho-isomer, **2'-Hydroxy-5'-(trifluoromethoxy)acetophenone**, is the desired product in this context.

Experimental Workflow





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References

- 1. grokipedia.com [grokipedia.com]
- 2. Fries rearrangement - Wikipedia [en.wikipedia.org]
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